

Melanocin B: A Technical Guide to its Physical and Chemical Properties

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Compound of Interest

Compound Name: Melanocin B

Cat. No.: B1249334

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Introduction

Melanocin B is a naturally occurring formamide compound isolated from the fungus *Eupenicillium shearii*.^{[1][2][3][4][5]} While initially investigated for its potential as a melanin synthesis inhibitor, it was found to be inactive in this regard.^[6] However, subsequent studies have revealed that **Melanocin B** possesses notable antioxidant properties. This technical guide provides a comprehensive overview of the known physical and chemical characteristics of **Melanocin B**, detailed experimental protocols for its isolation and analysis, and a discussion of potential signaling pathways related to its antioxidant activity.

Physical and Chemical Properties

The physical and chemical properties of **Melanocin B** have been characterized primarily through spectroscopic and analytical techniques. A summary of these properties is presented in the table below.

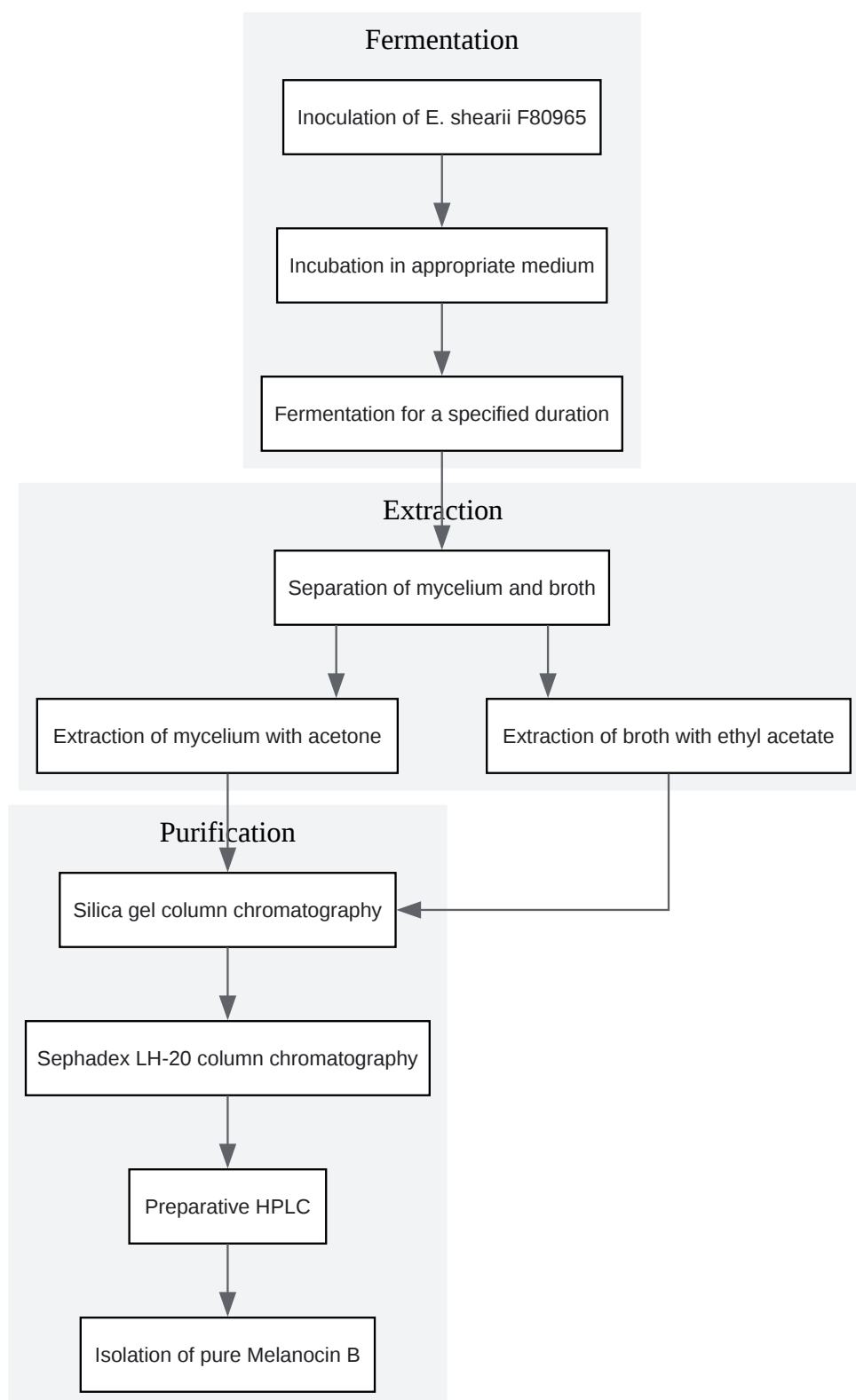
Property	Value	Reference
Molecular Formula	C ₁₇ H ₁₅ NO ₆	[1]
Molecular Weight	329.30 g/mol	[1]
Appearance	Dark brown powder	[1]
Solubility	Readily soluble in DMSO and MeOH; Insoluble in CHCl ₃ and H ₂ O	[1]
UV-Vis Absorption (λ _{max})	253 nm, 341 nm (in MeOH)	[1]
Infrared (IR) Spectroscopy (KBr, cm ⁻¹)	3447 (hydroxyl groups), 1695 (carbonyl groups)	[1]
¹ H NMR (600 MHz, CD ₃ OD, δ ppm)	See original research for detailed assignments.	[1]
¹³ C NMR (150 MHz, CD ₃ OD, δ ppm)	See original research for detailed assignments.	[1]
CAS Number	670274-37-0	

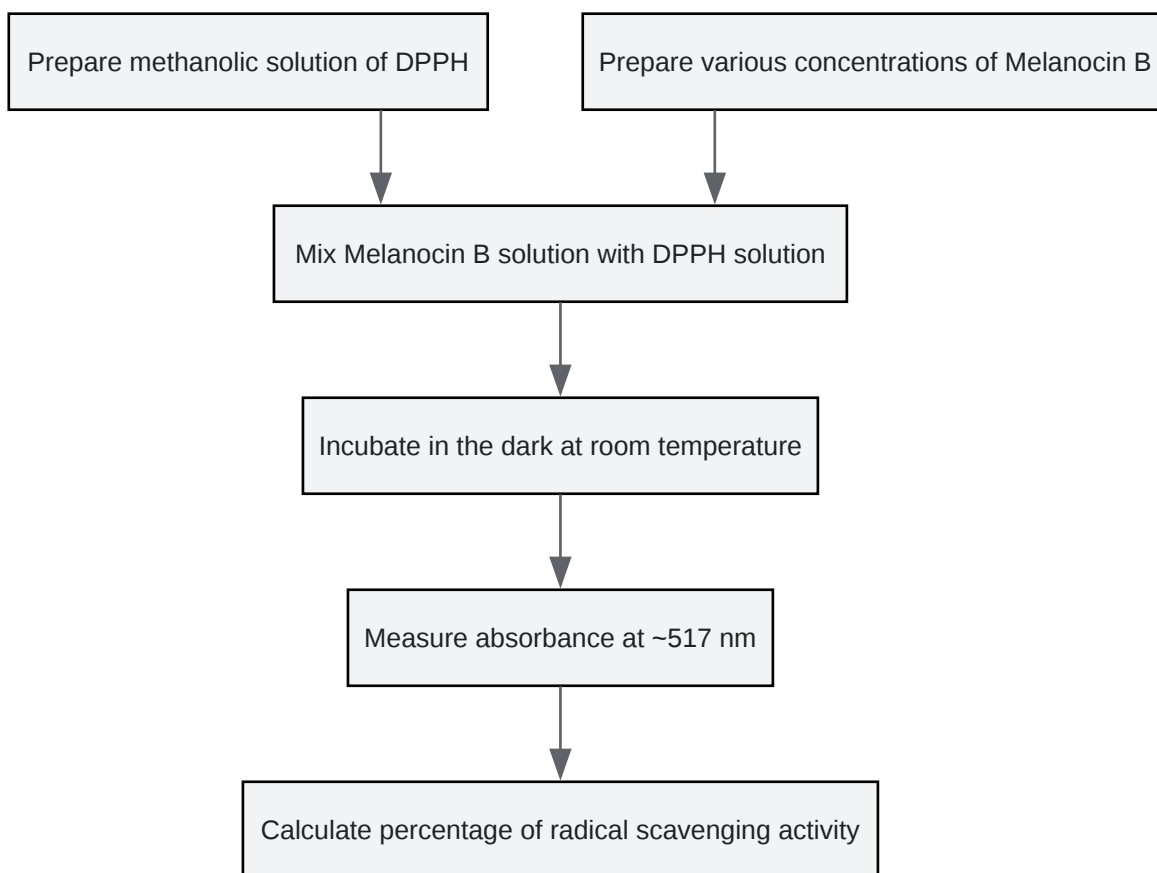
Experimental Protocols

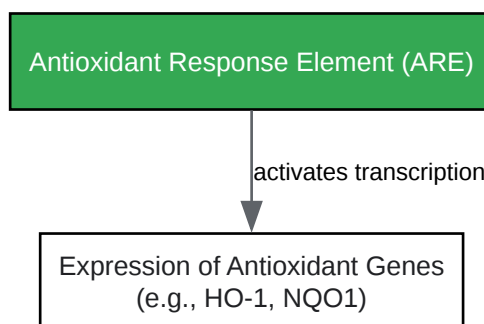
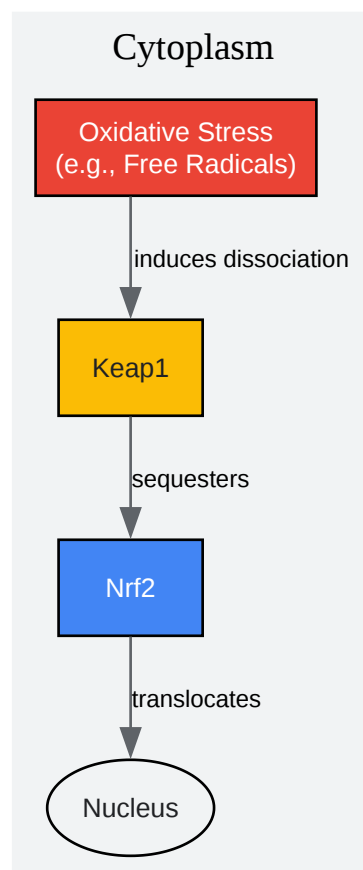
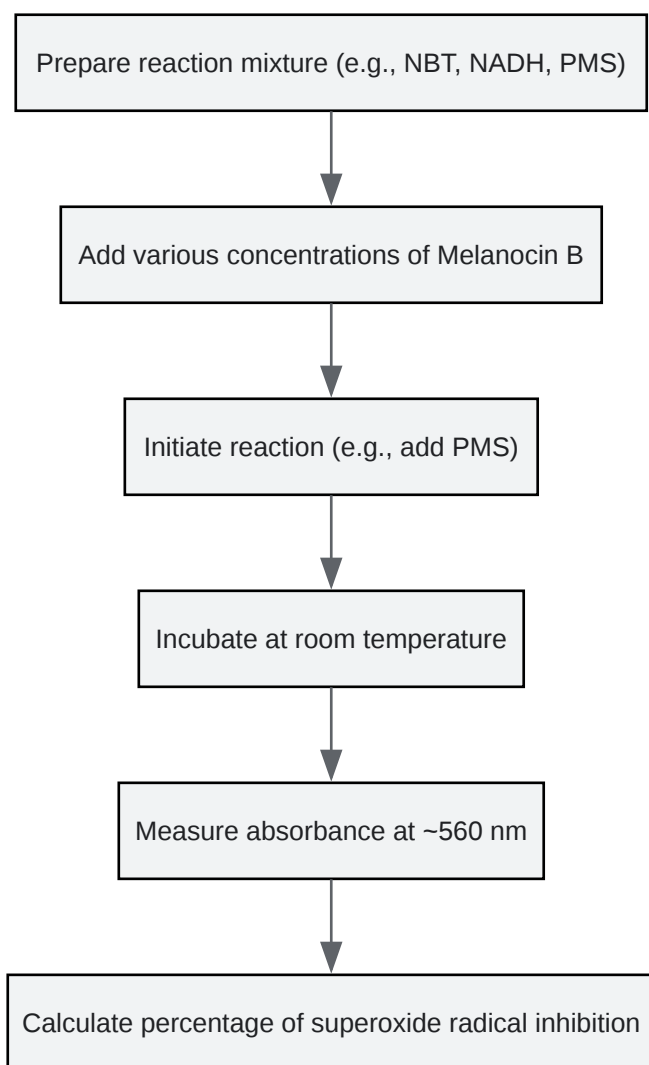
The following sections detail the methodologies employed in the isolation, purification, and characterization of **Melanocin B**, as well as the assays used to determine its antioxidant activity.

Fermentation and Isolation of Melanocin B from *Eupenicillium shearii*

Melanocin B is produced by the fungal strain *Eupenicillium shearii* F80965. The following workflow outlines the general steps for its fermentation and isolation.[1][2][3][4][5]







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